

Ortetamine legal status vs other stimulants

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Compound Focus: Ortetamine

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Ortetamine at a Glance

Ortetamine (also known as 2-methylamphetamine) is a stimulant drug of the amphetamine class [1]. The following table summarizes the key information available about it.

Attribute	Description
Chemical Class	Amphetamine derivative [1]
Primary Pharmacological Action	Substitutes for dextroamphetamine in animal drug discrimination tests, suggesting similar stimulant properties, though with about one-tenth the potency [1]

| **Known Legal Status** | • **USA:** Considered a Schedule II controlled substance because it is an isomer of methamphetamine [1] • **Sweden:** Classified as a narcotic substance (as of January 2019) [1] • **Germany:** Industrial and scientific use only under the NpSG law [1] • **UK:** Class A drug [1] |

Comparison of Legal Status

The legal status of a substance often correlates with its potential for abuse and medical application. **Ortetamine** is controlled strictly in the jurisdictions where its status is documented.

Substance	Key Legal Status Information
Ortetamine	Controlled as a narcotic or scheduled substance in several countries due to its structural relation to methamphetamine [1]
Amphetamine (Pharmaceutical)	Approved by the FDA for medical use in conditions like ADHD and narcolepsy, though it is a Schedule II controlled substance in the US due to high abuse potential [2]
Methamphetamine	Schedule II in the US with severe restrictions; also approved for limited medical use (e.g., under the brand name Desoxyn) [3] [4]

Comparison of Pharmacological Profiles

The mechanism of action is a critical differentiator between stimulants. The table below contrasts the well-researched mechanisms of common stimulants with the limited data available for **ortetamine**.

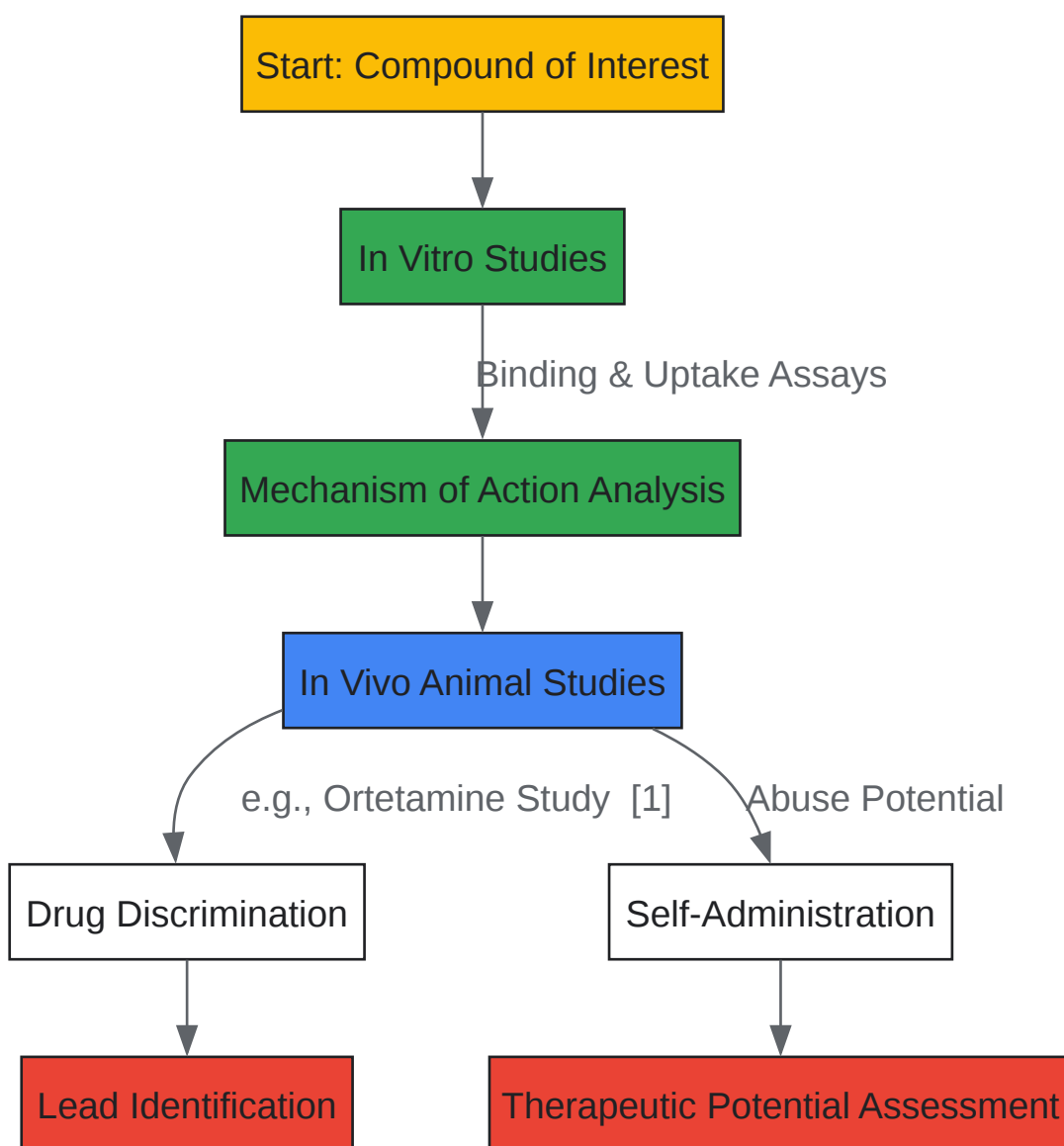
Substance	Mechanism of Action	Key Characteristics / Notes
Ortetamine	Insufficient data on precise molecular mechanisms. Known to have stimulant properties based on behavioral animal studies [1]	Potency is approximately 10 times less than dextroamphetamine [1]

| **Amphetamine** | • **DAT & NET Inhibition:** Increases dopamine and norepinephrine in the synapse [5] [2] • **VMAT-2 Inhibition:** Releases neurotransmitters from synaptic vesicles [5] • **MAO Inhibition:** Weakly inhibits the enzyme that breaks down monoamines [2] | A complex mechanism leading to a powerful increase in catecholamine signaling [5] [2] | | **Methylphenidate** | Primarily a **DAT and NET inhibitor**, blocking reuptake [5] | Considered a reuptake inhibitor, while amphetamine is also a releasing agent [5] | | **Modafinil** | Binds to the **dopamine transporter (DAT)** and inhibits dopamine reuptake, but with a unique binding conformation and exceptionally weak potency compared to other stimulants [6] | Has a low abuse potential relative to amphetamines and produces wakefulness without subsequent compensatory sleep rebound [6] |

Experimental Data and Research Context

Ortetamine Research Data The primary available experimental data for **ortetamine** comes from a 1990 animal study on drug discrimination, which established its stimulant profile and relative potency compared to dextroamphetamine [1].

Relevant Experimental Models for Stimulant Research For context, below is a general workflow used in preclinical research to establish the effects and potential therapeutic use of stimulant compounds, which aligns with the type of study from which **ortetamine** data originates.



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For amphetamine and other well-known stimulants, research is far more extensive and includes human laboratory studies and clinical trials. For example, human laboratory studies using choice self-administration procedures have shown that d-amphetamine maintenance can reduce the number of cocaine choices in individuals with cocaine use disorder [7]. Furthermore, network meta-analyses of psychosocial interventions have established a robust evidence base for treating stimulant addictions, which is a level of evidence not available for **ortetamine** [8].

Key Takeaways for Researchers

- **Limited Data on Ortetamine:** **Ortetamine** is not a well-characterized compound in the scientific literature. Its profile is primarily defined by its structural relationship to methamphetamine and its placement on controlled substance lists, rather than by extensive clinical or preclinical research [1].
- **Distinct Mechanisms Matter:** The differences in mechanism of action—even among broadly similar stimulants—lead to significant variations in clinical effects, side-effect profiles, and abuse potential. Modafinil is a key example of a drug with a unique pharmacological profile resulting in different clinical outcomes [6].
- **Research Translation:** The homologous cocaine choice procedures developed in non-human primates and humans represent a strong translational model for evaluating candidate medications for substance use disorders [7]. Such sophisticated models have not been applied to **ortetamine**.

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References

1. - Wikipedia Ortetamine [en.m.wikipedia.org]
2. Amphetamine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Best Legal (2023 UPDATE) | VAGA Stimulants [vagarights.com]
4. Cognition during Active Methamphetamine Use versus Remission... [pmc.ncbi.nlm.nih.gov]
5. The Pharmacology of Amphetamine and Methylphenidate [pmc.ncbi.nlm.nih.gov]

6. Modafinil as a Catecholaminergic Agent: Empirical Evidence ... [pmc.ncbi.nlm.nih.gov]

7. Effects of d-amphetamine maintenance on choice between ... [pmc.ncbi.nlm.nih.gov]

8. Comparative efficacy and acceptability of psychosocial ... [pmc.ncbi.nlm.nih.gov]

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